

Aquatic toxicity of 3-Butylphenol on various organisms

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Compound of Interest

Compound Name: 3-Butylphenol

Cat. No.: B1617764

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Aquatic Toxicity of 3-Butylphenol: A Technical Guide

Disclaimer: Limited direct ecotoxicological data is publicly available for **3-Butylphenol**. This guide synthesizes available information on its isomers, primarily 4-tert-butylphenol and other butylphenol compounds, to provide a comprehensive overview for researchers, scientists, and drug development professionals. The data presented for isomers should be considered as surrogate information and used with caution when assessing the specific environmental risk of **3-Butylphenol**.

Quantitative Aquatic Toxicity Data

The aquatic toxicity of butylphenol isomers varies across different species and isomers. The following tables summarize the available quantitative data for key aquatic organisms.

Table 1: Acute Aquatic Toxicity of Butylphenol Isomers

Isomer	Species	Endpoint	Duration	Value (mg/L)
4-tert-Butylphenol	Pimephales promelas (Fathead Minnow)	LC50	96 hours	1.3 - 5.2[1]
4-tert-Butylphenol	Oncorhynchus mykiss (Rainbow Trout)	LC50	96 hours	5.1
4-tert-Butylphenol	Daphnia magna (Water Flea)	EC50	48 hours	3.9
4-tert-Butylphenol	Pseudokirchnerie lla subcapitata (Green Algae)	EC50	72 hours	14
3-tert-Butylphenol	Vibrio fischeri (Bacterium)	EC50	5 minutes	>200
2,4-di-tert-butylphenol	Pimephales promelas (Fathead Minnow)	LC50	96 hours	0.6 (estimated) [2]
2,6-di-tert-butylphenol	Pimephales promelas (Fathead Minnow)	LC50	96 hours	0.76 (estimated) [1]

Table 2: Chronic Aquatic Toxicity of Butylphenol Isomers

Isomer	Species	Endpoint	Duration	Value (µg/L)
4-tert-Butylphenol	Pimephales promelas (Fathead Minnow)	NOEC	33 days	147[3]
4-tert-Butylphenol	Daphnia magna (Water Flea)	NOEC	21 days	730
4-tert-Butylphenol	Pseudokirchnerie lla subcapitata (Green Algae)	NOEC	72 hours	320

Experimental Protocols

Standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), are crucial for assessing the aquatic toxicity of chemicals. The following are summaries of key experimental protocols relevant to the data presented.

Fish Acute Toxicity Test (OECD 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period.

- Test Organism: A standard fish species like Pimephales promelas (Fathead Minnow) or Oncorhynchus mykiss (Rainbow Trout).
- Test Conditions:
 - System: Static, semi-static, or flow-through.
 - Temperature: Maintained at a constant, species-appropriate temperature (e.g., 20 ± 1 °C for Fathead Minnow).
 - pH: Maintained within a narrow range (e.g., 7.5 ± 0.5).
 - Dissolved Oxygen: Kept above 60% of the air saturation value.

- Light: A 16-hour light and 8-hour dark cycle.
- Procedure:
 - Acclimate fish to the test conditions for at least one week.
 - Prepare a geometric series of at least five test concentrations and a control.
 - Place a minimum of seven fish in each test chamber.
 - Record mortalities and any sublethal effects at 24, 48, 72, and 96 hours.
 - Measure water quality parameters daily.
- Data Analysis: Calculate the LC50 and its 95% confidence limits using appropriate statistical methods like probit analysis.

Daphnia sp. Acute Immobilisation Test (OECD 202)

This test determines the concentration of a substance that immobilizes 50% of the daphnids (EC50) after a 48-hour exposure.

- Test Organism: *Daphnia magna* or another suitable *Daphnia* species, less than 24 hours old.
- Test Conditions:
 - System: Static.
 - Temperature: 20 ± 1 °C.
 - Light: A 16-hour light and 8-hour dark cycle.
- Procedure:
 - Prepare a range of at least five test concentrations and a control.
 - Introduce at least 20 daphnids, divided into at least four replicates, for each concentration.
 - Observe and record the number of immobilized daphnids at 24 and 48 hours.

- Measure water quality parameters at the beginning and end of the test.
- Data Analysis: Calculate the EC50 at 48 hours with 95% confidence limits.

Algal Growth Inhibition Test (OECD 201)

This test determines the effect of a substance on the growth of a unicellular green alga.

- Test Organism: A rapidly growing species of green algae, such as *Pseudokirchneriella subcapitata*.
- Test Conditions:
 - System: Static, batch culture.
 - Temperature: 21-24 °C.
 - Light: Continuous, uniform illumination.
- Procedure:
 - Prepare a series of at least five test concentrations and a control in a nutrient-rich medium.
 - Inoculate each flask with a low density of exponentially growing algal cells.
 - Incubate the flasks for 72 hours.
 - Measure algal biomass (e.g., cell counts, fluorescence) at least daily.
- Data Analysis: Determine the EC50 for growth rate inhibition.

Signaling Pathways and Mechanism of Action

While specific data for **3-Butylphenol** is lacking, other butylphenol isomers are known endocrine-disrupting chemicals (EDCs). They can interfere with the hormonal systems of aquatic organisms, which may be a primary mechanism of their toxicity.

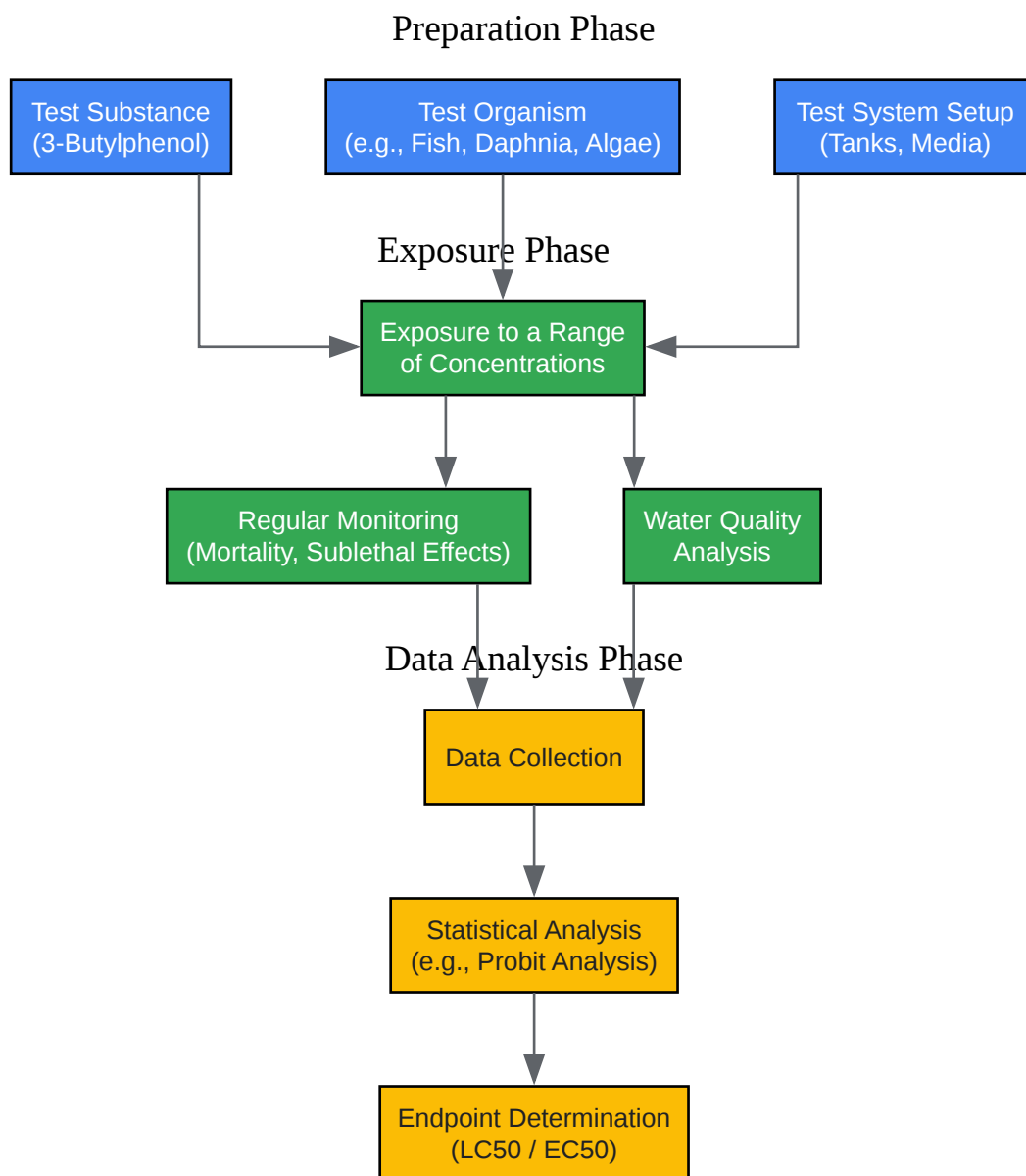
Potential Endocrine Disruption

Alkylphenols, including butylphenol isomers, can mimic natural estrogens. This estrogenic activity can lead to adverse effects on the reproductive systems of fish and other aquatic life. The proposed mechanism involves the binding of the butylphenol molecule to estrogen receptors, which can trigger a cascade of downstream effects, including the inappropriate production of vitellogenin (an egg yolk precursor protein) in male fish, altered sexual development, and reduced reproductive success.

Some studies have also suggested that certain alkylphenols may exhibit anti-androgenic activity, blocking the action of male hormones, or interfere with the thyroid hormone pathway. These disruptions in crucial signaling pathways can lead to a range of sublethal toxic effects, impacting the overall health and population dynamics of aquatic organisms.

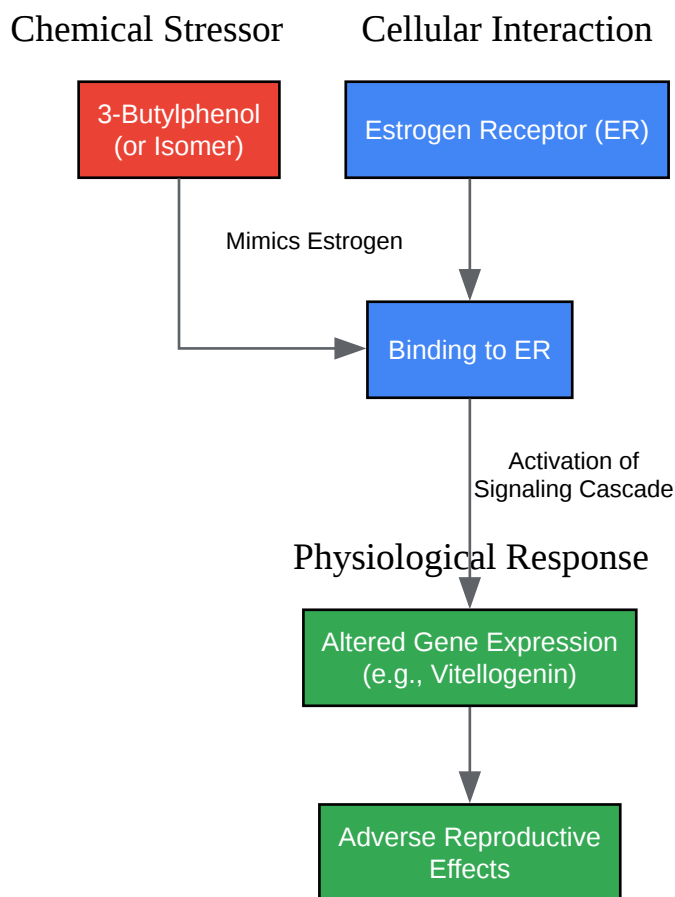
Visualizations

The following diagrams illustrate a typical experimental workflow for aquatic toxicity testing and a potential signaling pathway for endocrine disruption by butylphenol isomers.



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Experimental workflow for aquatic toxicity testing.



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